

# S-tert-Butyl-L-cysteine Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *S-tert-Butyl-L-cysteine hydrochloride*

Cat. No.: *B555383*

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This technical guide provides a comprehensive overview of the physical properties of **S-tert-Butyl-L-cysteine hydrochloride**, a crucial derivative of the amino acid cysteine. Designed for researchers, scientists, and professionals in drug development, this document outlines the compound's key characteristics, experimental protocols for its analysis, and its primary application in synthetic chemistry.

## Core Physical Properties

**S-tert-Butyl-L-cysteine hydrochloride** is a white to off-white crystalline powder. Its hydrochloride salt form enhances its stability and solubility in aqueous solutions, a critical factor for its application in biological systems and peptide synthesis. The bulky tert-butyl group attached to the sulfur atom provides steric protection for the thiol group, preventing unwanted side reactions.

A summary of its key physical and chemical properties is presented below for easy reference.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>16</sub> ClNO <sub>2</sub> S | [1]       |
| Molecular Weight  | ~213.72 g/mol                                      | [1]       |
| Appearance        | White to off-white crystalline powder or solid     | [1]       |
| Melting Point     | 203-204 °C to 212-220 °C                           | [1]       |
| Solubility        | Soluble in water                                   | [1]       |

## Experimental Protocols

Accurate characterization of **S-tert-Butyl-L-cysteine hydrochloride** is essential for its effective use. The following sections detail standardized experimental protocols for determining its key physical properties.

### Melting Point Determination (Capillary Method)

The melting point of **S-tert-Butyl-L-cysteine hydrochloride** can be determined using a standard capillary melting point apparatus.

Procedure:

- **Sample Preparation:** A small amount of the dry crystalline compound is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure accurate measurement.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. This range represents the melting point of the sample. A narrow melting range is indicative of high purity.

## Aqueous Solubility Determination (Gravimetric Method)

While **S-tert-Butyl-L-cysteine hydrochloride** is known to be soluble in water, the following gravimetric method can be employed to determine its precise solubility at a given temperature.

Procedure:

- **Saturation:** An excess amount of **S-tert-Butyl-L-cysteine hydrochloride** is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Filtration:** A known volume of the saturated solution is carefully filtered to remove any undissolved solid.
- **Evaporation:** The solvent from the filtered solution is evaporated to dryness.
- **Mass Measurement:** The mass of the remaining solid is accurately measured.
- **Calculation:** The solubility is calculated and expressed as grams of solute per 100 mL of solvent.

## Application in Solid-Phase Peptide Synthesis (SPPS)

The primary application of **S-tert-Butyl-L-cysteine hydrochloride** is in solid-phase peptide synthesis (SPPS), where the tert-butyl group serves as a protecting group for the thiol side chain of the cysteine residue. This prevents the formation of unwanted disulfide bonds during the peptide chain elongation process.

The following diagram illustrates a typical workflow for the incorporation of S-tert-Butyl-L-cysteine into a peptide chain using Fmoc-based SPPS.

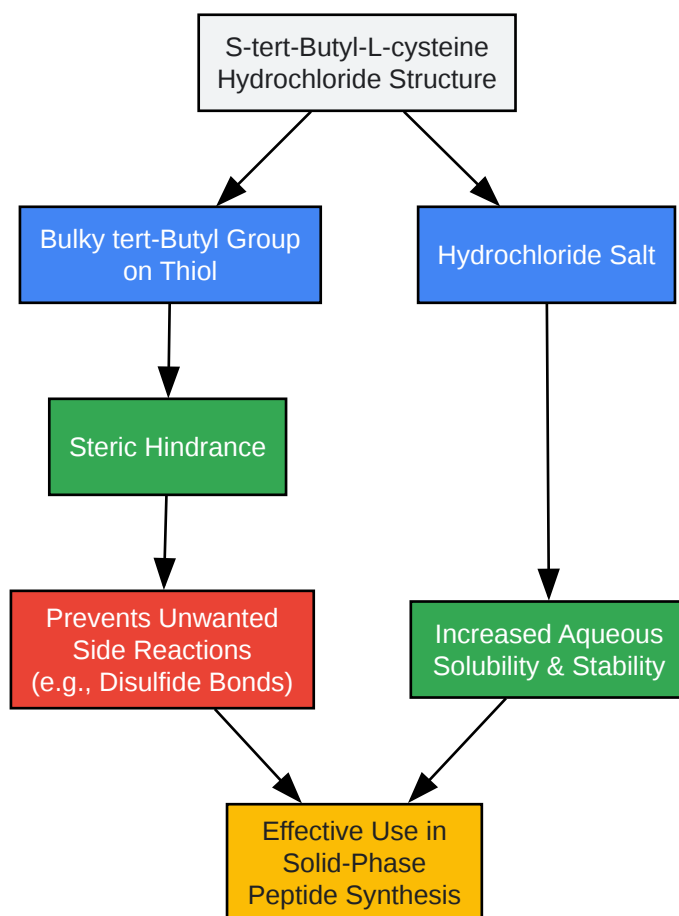


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Fmoc-SPPS Workflow for Cysteine Incorporation.

## Structural Rationale for Use

The utility of **S-tert-Butyl-L-cysteine hydrochloride** in peptide synthesis is a direct consequence of its molecular structure. The relationship between its structure and its function as a protecting group is outlined below.



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Structure-Function Relationship.

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## References

- 1. repository.biotech.uniri.hr [repository.biotech.uniri.hr]
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